

# RGX-104 solubility and preparation for cell culture

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## Compound of Interest

Compound Name: RGX-104

Cat. No.: B560420

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## Application Notes and Protocols: RGX-104

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**RGX-104**, also known as Abequolixron, is a potent, orally bioavailable small-molecule agonist of the Liver X Receptor (LXR).[1][2][3] It modulates the innate immune system primarily through the transcriptional activation of the Apolipoprotein E (ApoE) gene.[1][2][4] This activity leads to the depletion of myeloid-derived suppressor cells (MDSCs) and the activation of dendritic cells (DCs), ultimately stimulating T-cell mediated anti-tumor immunity.[2][3][4][5] These application notes provide detailed information on the solubility of **RGX-104** and protocols for its preparation for use in cell culture experiments.

### Chemical Properties

Property	Value	Reference
Synonyms	Abequolixron, SB-742881	[1]
Molecular Formula	C34H33ClF3NO3	[1]
Molecular Weight	596.08 g/mol	[1]
Appearance	White to off-white solid	[1]
CAS Number	610318-54-2	[1]

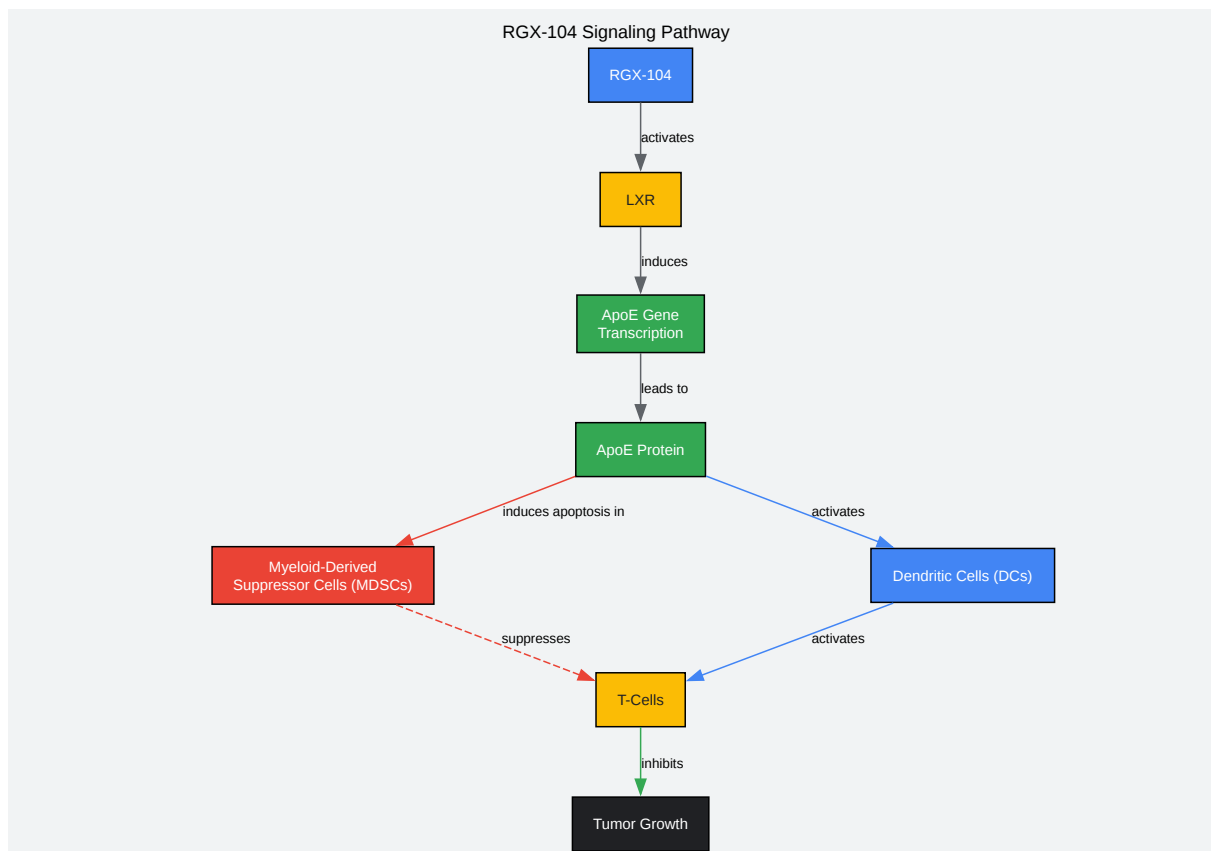
## Solubility Data

**RGX-104** exhibits solubility in various organic solvents but is insoluble in water.<sup>[2]</sup> For cell culture applications, it is crucial to first prepare a concentrated stock solution in an appropriate solvent, which can then be further diluted in culture media.

Solvent	Solubility	Notes	Reference
DMSO	100 mg/mL (167.76 mM)	Use of fresh, moisture-free DMSO is recommended as hygroscopic DMSO can reduce solubility. Sonication may be required.	<sup>[2]</sup> <sup>[6]</sup>
Ethanol	100 mg/mL	---	<sup>[2]</sup>
Water	Insoluble	---	<sup>[2]</sup>

## Signaling Pathway of RGX-104

**RGX-104** acts as an agonist for the Liver X Receptor (LXR). Upon activation, LXR induces the transcription of the Apolipoprotein E (ApoE) gene. The resulting ApoE protein has been shown to induce apoptosis in myeloid-derived suppressor cells (MDSCs), which are known to suppress T-cell activity in the tumor microenvironment. By depleting MDSCs and activating dendritic cells, **RGX-104** promotes an anti-tumor immune response.<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup><sup>[7]</sup><sup>[8]</sup>



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Caption: **RGX-104** activates LXR, leading to ApoE expression, which in turn modulates immune cells to suppress tumor growth.

## Experimental Protocols

### Preparation of RGX-104 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **RGX-104** in DMSO.

Materials:

- **RGX-104** powder
- Anhydrous/molecular sieve-dried DMSO

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of **RGX-104**:
  - Molecular Weight (MW) of **RGX-104** = 596.08 g/mol
  - To prepare 1 mL of a 10 mM stock solution:
    - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 596.08 \text{ g/mol} * 1 \text{ mL} = 0.0059608 \text{ g} = 5.96 \text{ mg}$
- Weigh **RGX-104**:
  - Carefully weigh out 5.96 mg of **RGX-104** powder and place it into a sterile microcentrifuge tube.
- Dissolve in DMSO:
  - Add 1 mL of anhydrous DMSO to the tube containing the **RGX-104** powder.
  - Cap the tube tightly.
- Ensure complete dissolution:
  - Vortex the solution vigorously for 1-2 minutes.
  - If the compound does not fully dissolve, sonicate the tube for 5-10 minutes. Visually inspect the solution to ensure it is clear and free of particulates.
- Storage:
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the stock solution at -20°C for up to 1 month or at -80°C for up to 6 months.[\[1\]](#)  
Protect from light.[\[1\]](#)

## Preparation of Working Solution for Cell Culture

This protocol describes the dilution of the **RGX-104** stock solution to a final working concentration for treating cells in culture. A final concentration of 1  $\mu\text{M}$  is used as an example.

Materials:

- 10 mM **RGX-104** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes

Procedure:

- Thaw the stock solution:
  - Thaw a single aliquot of the 10 mM **RGX-104** stock solution at room temperature.
- Prepare an intermediate dilution (optional but recommended):
  - To minimize the concentration of DMSO in the final culture volume, it is good practice to perform an intermediate dilution.
  - For example, dilute the 10 mM stock solution 1:100 in sterile cell culture medium to create a 100  $\mu\text{M}$  intermediate solution. (e.g., add 5  $\mu\text{L}$  of 10 mM stock to 495  $\mu\text{L}$  of medium).
- Prepare the final working solution:
  - Add the intermediate solution to the cell culture plates to achieve the desired final concentration.
  - For a final concentration of 1  $\mu\text{M}$  from a 100  $\mu\text{M}$  intermediate solution, you would perform a 1:100 dilution. For example, add 10  $\mu\text{L}$  of the 100  $\mu\text{M}$  intermediate solution to 990  $\mu\text{L}$  of cell culture medium in a well of a 24-well plate.

- Important: The final concentration of DMSO in the cell culture medium should be kept low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- Treat the cells:
  - Add the prepared working solution to your cells and incubate for the desired experimental duration.



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Caption: Workflow for the preparation of **RGX-104** stock and working solutions for cell culture applications.

## Safety Precautions

**RGX-104** is for research use only.[1] Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Handle the powder in a well-ventilated area or a chemical fume hood. For further safety information, consult the manufacturer's Safety Data Sheet (SDS).

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